

Technical Guide: Electronic Configuration of Rhenium in Dirhenium Heptoxide (Re₂O₇)

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Compound of Interest

Compound Name: Rhenium(VII) oxide

Cat. No.: B075600

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Abstract

This document provides a detailed analysis of the electronic configuration of the transition metal Rhenium (Re) within the compound Dirhenium Heptoxide (Re₂O₇). A systematic, step-by-step methodology is presented for the determination of the oxidation state and the resultant electron configuration of the Rhenium ion. This guide serves as a foundational reference for researchers in chemistry, materials science, and pharmacology where Rhenium compounds are of interest.

Introduction

Dirhenium heptoxide (Re₂O₇) is a pivotal compound, serving as the primary precursor for the synthesis of nearly all other Rhenium compounds.[1] Understanding the fundamental electronic structure of Rhenium in this oxide is critical for predicting its chemical behavior, reactivity, and potential applications in catalysis and materials science. Rhenium is a third-row transition metal known for its ability to exist in a wide range of oxidation states, from -3 to +7.[1] In Re₂O₇, Rhenium exhibits its highest common oxidation state.[1][2] This guide elucidates the process of determining its specific electronic arrangement.

Methodology for Determination of Electronic Configuration

The determination of the electronic configuration of an element within a compound is a theoretical procedure based on established principles of chemistry. The protocol involves three

primary phases: calculating the element's oxidation state, defining the ground-state electron configuration of the neutral atom, and adjusting the configuration to reflect the ionic state.

Experimental Protocol: Oxidation State Calculation

The oxidation state of Rhenium in Re_2O_7 is determined by applying the principle of charge neutrality. The following steps outline the standardized protocol:

- **Assign Known Oxidation States:** Oxygen is assigned its typical oxidation state of -2, based on its high electronegativity.
- **Calculate Total Anionic Charge:** The total negative charge from the seven oxygen atoms is calculated: $7 \text{ atoms} \times (-2/\text{atom}) = -14$.
- **Apply Charge Neutrality Principle:** The overall charge of the Re_2O_7 molecule is zero. Therefore, the total positive charge from the two Rhenium atoms must balance the total negative charge.
 - $2 * (\text{Oxidation State of Re}) + (-14) = 0$
- **Solve for the Oxidation State of Rhenium:**
 - $2 * (\text{Oxidation State of Re}) = +14$
 - Oxidation State of Re = +7

This calculation confirms that Rhenium exists in the +7 oxidation state in Dirhenium Heptoxide. [1][2][3] This Re(VII) state is one of the most stable and common for rhenium. [1][3]

Protocol: Ground-State and Ionic Configuration

- **Determine Neutral Atom Configuration:** The ground-state electronic configuration of a neutral Rhenium atom (Atomic Number: 75) is established using the Aufbau principle. [4] The configuration is $[\text{Xe}] 4f^{14} 5d^5 6s^2$. [4][5][6][7]
- **Determine Ionic Configuration:** To achieve the +7 oxidation state, a neutral Rhenium atom must lose seven valence electrons. Electrons are removed from the outermost shells first.

- Remove the two electrons from the 6s orbital.
- Remove the five electrons from the 5d orbital.
- Total electrons removed: 2 (from 6s) + 5 (from 5d) = 7.
- Final Configuration: After the removal of the seven valence electrons, the resulting electronic configuration for the Re^{7+} ion is that of its preceding noble gas core, augmented by the filled 4f subshell.

Data Presentation

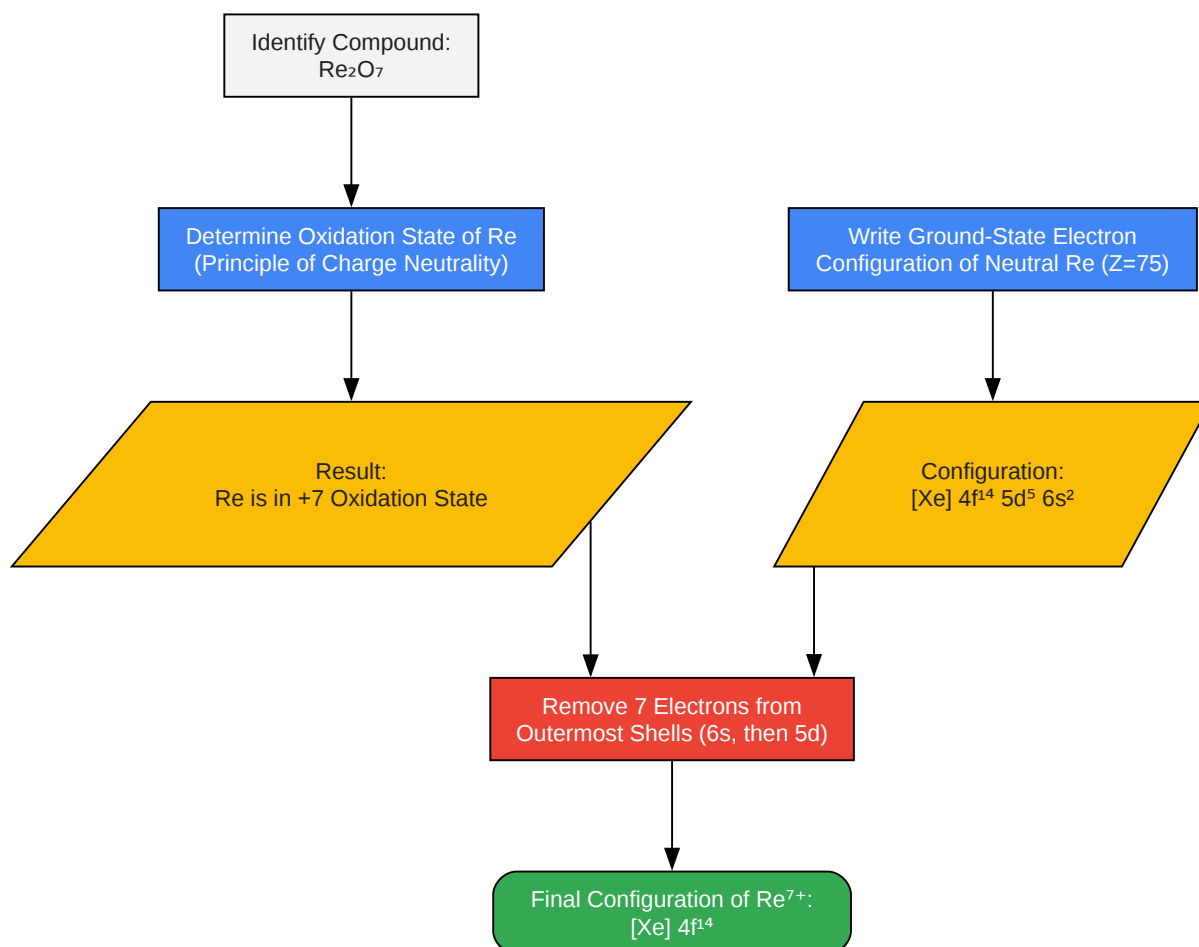
The electronic properties of neutral Rhenium and its ion in Re_2O_7 are summarized below for direct comparison.

Species	Oxidation State	Full Electronic Configuration	Abbreviated Configuration
Neutral Rhenium (Re)	0	$1s^2 2s^2 2p^6 3s^2 3p^6 4s^2 3d^{10} 4p^6 5s^2 4d^{10} 5p^6 6s^2 4f^{14} 5d^5$	$[\text{Xe}] 4f^{14} 5d^5 6s^2$ ^{[5][6][7]}
Rhenium in Re_2O_7 (Re^{7+})	+7	$1s^2 2s^2 2p^6 3s^2 3p^6 4s^2 3d^{10} 4p^6 5s^2 4d^{10} 5p^6 4f^{14}$	$[\text{Xe}] 4f^{14}$

The Re(VII) ion has a d^0 configuration.^[1]

Visualization of Determination Workflow

The logical process for determining the electronic configuration of Rhenium in Re_2O_7 is illustrated in the following diagram.



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Caption: Workflow for determining the Re(VII) electronic configuration.

Conclusion

The electronic configuration of Rhenium in Dirhenium Heptoxide (Re_2O_7) is determined to be $[\text{Xe}] 4f^{14}$. This is a result of the Rhenium atom achieving a stable +7 oxidation state by losing all seven of its valence electrons from the 6s and 5d orbitals. This d^0 configuration is fundamental

to the chemistry of perrhenates and the broader applications of Rhenium in materials science and catalysis.

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References

- 1. Rhenium compounds - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. arxiv.org [arxiv.org]
- 4. learnool.com [learnool.com]
- 5. WebElements Periodic Table » Rhenium » properties of free atoms [winter.group.shef.ac.uk]
- 6. testbook.com [testbook.com]
- 7. periodictab.com [periodictab.com]
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